

2-Chloro-5-methoxynicotinonitrile safety and hazards

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 2-Chloro-5-methoxynicotinonitrile

Cat. No.: B2394700

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An In-Depth Technical Guide to the Safety and Hazards of **2-Chloro-5-methoxynicotinonitrile**

Introduction

2-Chloro-5-methoxynicotinonitrile is a substituted pyridine derivative utilized in medicinal chemistry and drug development as a versatile building block. Its unique arrangement of chloro, methoxy, and cyano functional groups on a pyridine core makes it a valuable intermediate for synthesizing a range of complex target molecules. However, these same functional groups contribute to its potential biological activity and associated chemical hazards. This guide provides a comprehensive overview of the safety profile and potential hazards of **2-Chloro-5-methoxynicotinonitrile**, offering field-proven insights for researchers, scientists, and drug development professionals to ensure its safe handling and use in a laboratory setting.

Chemical Identity and Physical Properties

A clear understanding of the compound's basic properties is the foundation of a robust safety assessment.

Property	Value	Source
IUPAC Name	2-chloro-5-methoxypyridine-3-carbonitrile	[1]
CAS Number	74650-73-0	
Molecular Formula	C ₇ H ₅ ClN ₂ O	[1]
Molecular Weight	168.58 g/mol	
Physical Form	Solid	
Purity	Typically ≥97%	
Storage	Refrigerator	

GHS Hazard Identification and Classification

The Globally Harmonized System (GHS) provides a standardized framework for communicating chemical hazards. The primary known hazard for **2-Chloro-5-methoxynicotinonitrile** is its acute oral toxicity.

2.1. Confirmed GHS Classification

Safety data provided by major suppliers confirms a significant acute toxicity hazard if the compound is ingested.

- Pictogram: GHS06 - Skull and Crossbones
- Signal Word: Danger
- Hazard Statement: H301 - Toxic if swallowed

This classification places the compound in a high-hazard category, necessitating stringent handling controls to prevent ingestion.

2.2. Inferred and Potential Hazards from Structural Analogs

Due to a lack of comprehensive public data for **2-Chloro-5-methoxynicotinonitrile**, a conservative safety approach requires examining the hazards of structurally similar compounds. This analysis suggests that additional hazards are highly probable.

Hazard Statement	Description	Present in Analog?	Analog Compound
H312	Harmful in contact with skin	Yes	2-Chloro-5-methoxybenzonitrile[2]
H332	Harmful if inhaled	Yes	2-Chloro-5-methoxybenzonitrile[2]
H315	Causes skin irritation	Yes	2-Chloro-5-methoxybenzonitrile, 5-Chloro-2-methoxybenzonitrile[2] [3]
H319	Causes serious eye irritation	Yes	2-Chloro-5-methoxybenzonitrile, 5-Chloro-2-methoxybenzonitrile[2] [3]
H335	May cause respiratory irritation	Yes	2-Chloro-5-methoxybenzonitrile, 5-Chloro-2-methoxybenzonitrile[2] [3]
H412	Harmful to aquatic life with long lasting effects	Yes	5-Chloro-2-nitropyridine (related structure)[4]

Causality and Expert Rationale: The presence of a chlorinated aromatic ring and a nitrile group suggests the potential for skin, eye, and respiratory irritation. Halogenated organics can be absorbed dermally, and nitrile compounds can have varying degrees of systemic toxicity. Therefore, it is prudent to handle **2-Chloro-5-methoxynicotinonitrile** as if it possesses these additional hazards until specific data becomes available.

Toxicological Profile

The primary toxicological concern is acute toxicity upon ingestion, as indicated by the H301 classification. The mechanism of toxicity is not well-documented in public literature, but nitrile-containing compounds can sometimes metabolize to release cyanide, a potent inhibitor of cellular respiration.

- Acute Toxicity: Toxic if swallowed. Based on analogs, it should also be treated as potentially harmful if inhaled or absorbed through the skin.[2]
- Skin Corrosion/Irritation: Expected to be a skin irritant.[2][3]
- Serious Eye Damage/Irritation: Expected to cause serious eye irritation.[2][3]
- Respiratory/Skin Sensitization: No data is available, but chemicals that are skin irritants can sometimes be sensitizers.
- Germ Cell Mutagenicity, Carcinogenicity, Reproductive Toxicity: No data is available.

Safe Handling and Personal Protective Equipment (PPE)

A self-validating safety protocol is essential when handling compounds with high acute toxicity. The following workflow is mandatory.

4.1. Engineering Controls

- Fume Hood: All handling of solid **2-Chloro-5-methoxynicotinonitrile** and its solutions must be performed in a certified chemical fume hood to prevent inhalation of dust or aerosols.
- Ventilation: Ensure the laboratory has adequate general ventilation.[5]

4.2. Personal Protective Equipment (PPE)

- Eye/Face Protection: Wear tightly fitting safety goggles with side-shields or a face shield.[5]
- Skin Protection: A flame-retardant lab coat and impervious clothing are required.[5] Nitrile or neoprene gloves should be worn. Always inspect gloves for tears or holes before use and

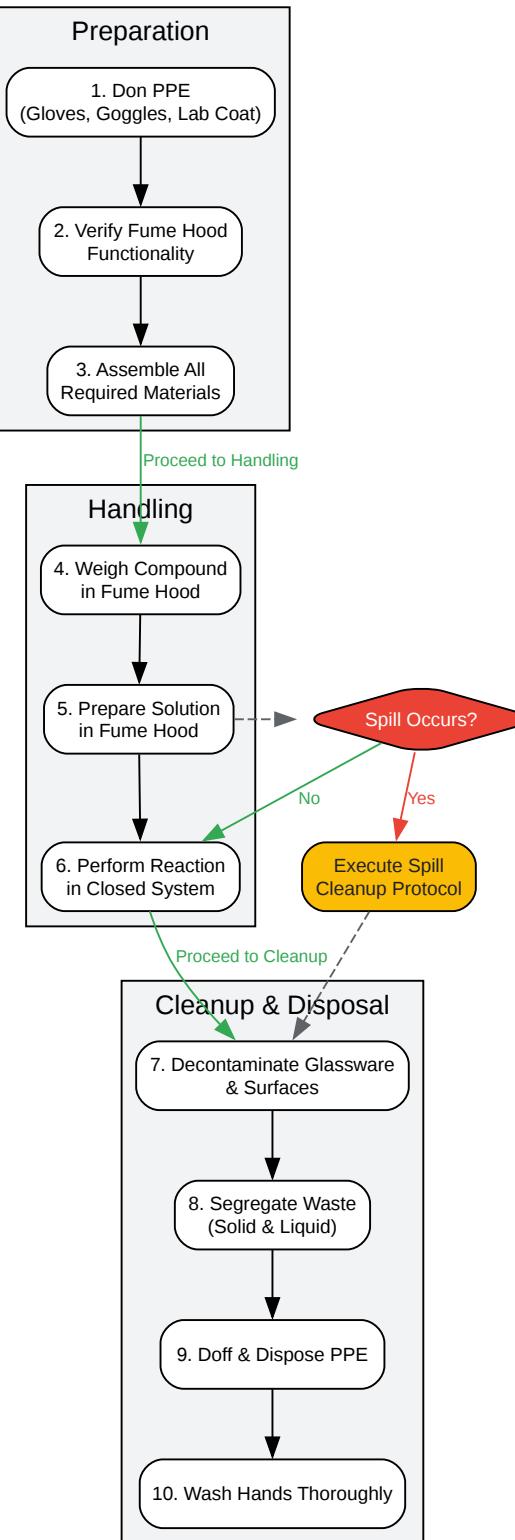
practice proper glove removal technique to avoid skin contact.

- Respiratory Protection: If there is a risk of exceeding exposure limits or if engineering controls are insufficient (e.g., during a large spill), a full-face respirator with appropriate cartridges should be used.[5]

4.3. Safe Handling Workflow

The following diagram outlines the mandatory workflow for handling **2-Chloro-5-methoxynicotinonitrile**.

Safe Handling Workflow for 2-Chloro-5-methoxynicotinonitrile

[Click to download full resolution via product page](#)**Caption: Workflow for safe handling of 2-Chloro-5-methoxynicotinonitrile.**

Emergency Procedures and First Aid

Immediate and correct response to an exposure is critical.

- If Inhaled: Move the victim to fresh air. If breathing is difficult, provide oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.[5]
- Following Skin Contact: Immediately take off all contaminated clothing. Wash the affected area with soap and plenty of water for at least 15 minutes. Seek immediate medical attention.[4]
- Following Eye Contact: Rinse cautiously with pure water for at least 15 minutes. Remove contact lenses if present and easy to do. Continue rinsing and seek immediate medical attention.[4][5]
- Following Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Call a poison control center or doctor immediately.[5]

Stability and Reactivity

Understanding the chemical's stability is key to preventing hazardous reactions.

- Chemical Stability: The product is stable under normal handling and storage conditions.[2]
- Conditions to Avoid: Keep away from heat, sparks, and flame.[2]
- Incompatible Materials: Strong acids, strong bases, strong oxidizing agents, and strong reducing agents.[2]
- Hazardous Decomposition Products: Thermal decomposition may release toxic and irritating gases, including nitrogen oxides (NO_x), carbon oxides (CO, CO₂), and hydrogen chloride (HCl).[4]

Storage and Disposal Considerations

Proper storage and disposal are crucial for laboratory and environmental safety.

- Storage: Store in a tightly closed container in a dry, cool, and well-ventilated place.[5] The recommended storage temperature is refrigerated.
- Disposal: Dispose of this material and its container as hazardous waste. All waste must be handled in accordance with local, state, and federal regulations. Do not let the chemical enter drains, as it may be harmful to aquatic life.[4]

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- To cite this document: BenchChem. [2-Chloro-5-methoxynicotinonitrile safety and hazards]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b2394700#2-chloro-5-methoxynicotinonitrile-safety-and-hazards\]](https://www.benchchem.com/product/b2394700#2-chloro-5-methoxynicotinonitrile-safety-and-hazards)

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